

Personal protective equipment for handling 2,5,6-Trimethylbenzoxazole

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Compound of Interest

Compound Name: *2,5,6-Trimethylbenzoxazole*

Cat. No.: *B090905*

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Essential Safety and Handling Guide for 2,5,6-Trimethylbenzoxazole

For Researchers, Scientists, and Drug Development Professionals

This guide provides immediate, essential safety protocols and logistical plans for handling **2,5,6-Trimethylbenzoxazole** (CAS RN: 19219-98-8). Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Summary

2,5,6-Trimethylbenzoxazole is a chemical compound that requires careful handling due to its potential health hazards. It is classified as harmful if swallowed and causes skin and serious eye irritation.[\[1\]](#)

GHS Hazard Statements:

- H302: Harmful if swallowed[\[1\]](#)
- H315: Causes skin irritation
- H319: Causes serious eye irritation

Signal Word: Warning[\[1\]](#)

Personal Protective Equipment (PPE)

Appropriate PPE must be worn at all times when handling **2,5,6-Trimethylbenzoxazole** to minimize exposure.

Protection Type	Specification	Rationale
Eye/Face Protection	Chemical safety goggles or a face shield.	Protects against splashes and dust that can cause serious eye irritation.
Hand Protection	Impervious protective gloves (e.g., nitrile). [2]	Prevents skin contact, which can cause irritation.
Body Protection	Protective laboratory coat or impervious protective clothing. [2]	Protects skin from accidental contact and contamination of personal clothing. [2]
Respiratory Protection	A NIOSH/MSHA-approved dust respirator is recommended if dust generation is likely. Under normal use with adequate ventilation, no respiratory protection is typically needed.	Prevents inhalation of dust particles.

Operational Plan: Handling and Storage

Follow these step-by-step procedures to ensure the safe handling and storage of **2,5,6-Trimethylbenzoxazole**.

Engineering Controls

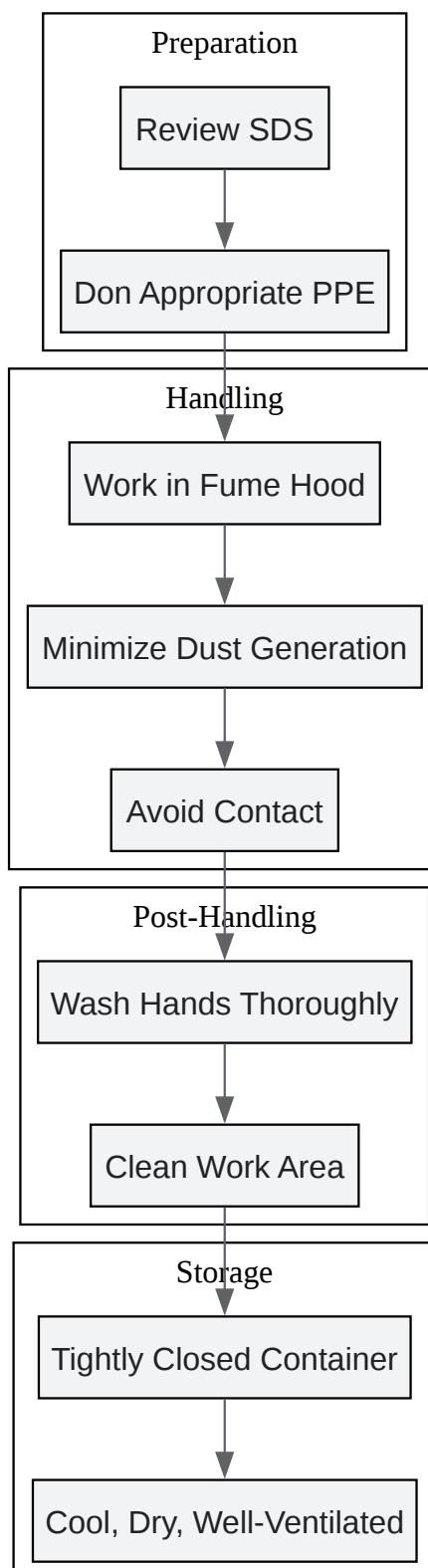
- Work in a well-ventilated area.
- Use a closed system or local exhaust ventilation, such as a chemical fume hood, to control airborne dust levels.

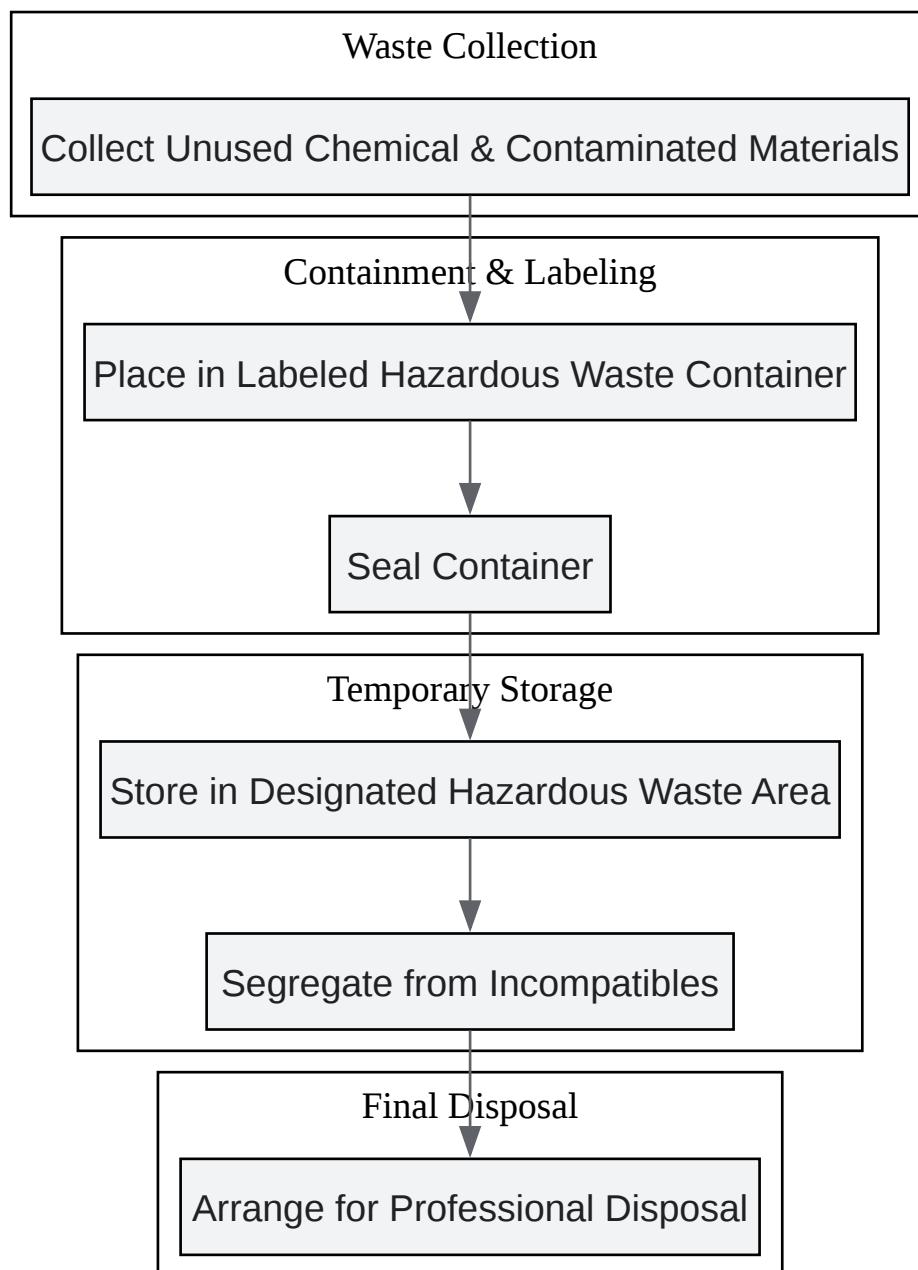
Safe Handling Procedures

- Review Safety Data Sheet (SDS): Thoroughly read the SDS before beginning work.
- Minimize Dust: Handle the compound in a manner that minimizes dust generation and accumulation.
- Avoid Contact: Avoid direct contact with skin and eyes, and do not breathe in the dust.[\[3\]](#)
- Hygiene: Wash hands thoroughly with soap and water after handling and before leaving the laboratory. Do not eat, drink, or smoke in areas where the chemical is handled.
- Clothing: Take off contaminated clothing and wash it before reuse.

Storage Conditions

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[\[3\]](#)
- It is recommended to store in a cool and dark place, at temperatures below 15°C.



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References

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